

Potential Research Applications of Benzyl Lactate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Benzyl lactate

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Abstract

Benzyl lactate, the ester of benzyl alcohol and lactic acid, is a versatile molecule with established applications in the fragrance and flavor industries.[1][2] Beyond these traditional uses, emerging research suggests its potential in a variety of advanced scientific applications. Its chiral nature, potential biological activities, and utility as a synthetic intermediate make it a compound of significant interest for researchers in pharmaceuticals, agrochemicals, and material science.[3][4] This technical guide provides a comprehensive overview of the potential research applications of **benzyl lactate**, including detailed experimental protocols, quantitative data, and visualizations of key pathways and workflows.

Physicochemical Properties and Toxicological Profile

Benzyl lactate (C₁₀H₁₂O₃) is a colorless to pale yellow liquid with a mild, aromatic odor.[5] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	180.20 g/mol	
Density	~1.15 g/cm ³ at 20°C	
Boiling Point	160-170°C at reduced pressure	
Flash Point	~120°C (closed cup)	
Solubility	Slightly soluble in water; soluble in alcohol and ether	
log Kow	1.1-1.3 (estimated)	

From a toxicological perspective, lactate esters are generally considered to have low acute toxicity. The oral LD50 for lactate esters is reported to be greater than 2000 mg/kg. **Benzyl lactate** is not classified as acutely toxic and is not considered a skin or eye irritant under standard classification systems. However, as with any chemical, appropriate safety precautions should be taken during handling.

Synthesis of Benzyl Lactate

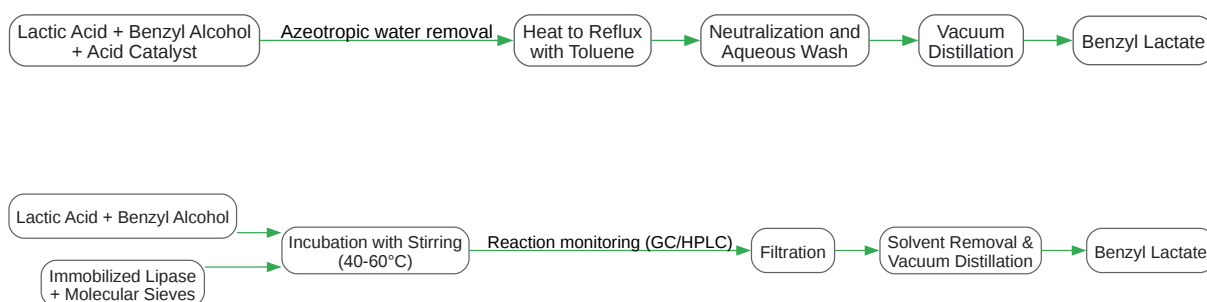
Benzyl lactate can be synthesized through several methods, including direct esterification, transesterification, and enzymatic synthesis.

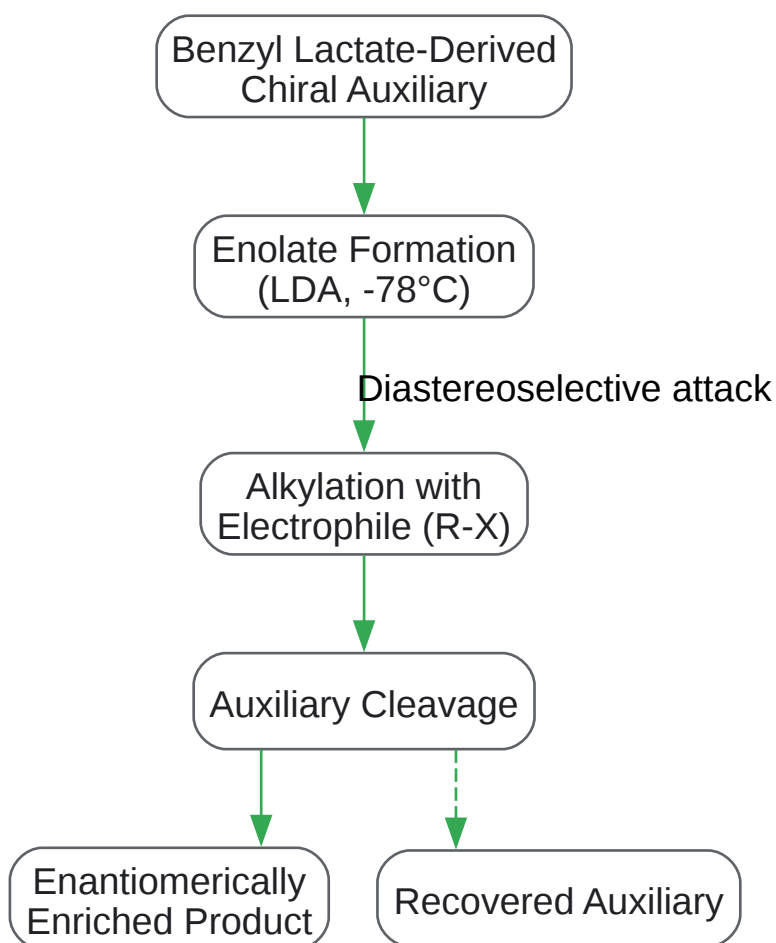
Direct Esterification

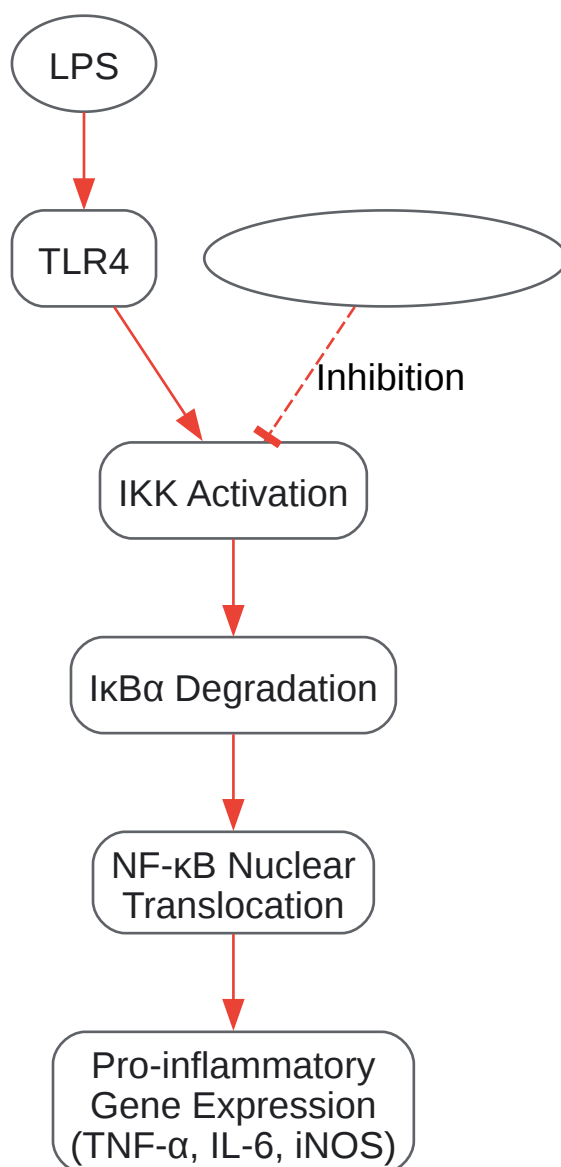
This method involves the acid-catalyzed reaction of lactic acid with benzyl alcohol.

- **Apparatus Setup:** To a round-bottom flask equipped with a Dean-Stark apparatus, a reflux condenser, and a magnetic stirrer, add lactic acid (1.0 equivalent), benzyl alcohol (1.2 equivalents), and a catalytic amount of a strong acid (e.g., p-toluenesulfonic acid, 0.05 equivalents).
- **Reaction:** Add a suitable solvent for azeotropic removal of water (e.g., toluene). Heat the mixture to reflux.

- **Monitoring:** Monitor the reaction progress by observing the collection of water in the Dean-Stark trap. The reaction is complete when no more water is collected.
- **Work-up:** Cool the reaction mixture to room temperature. Dilute with an organic solvent such as ethyl acetate and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by washing with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by vacuum distillation to yield pure **benzyl lactate**.







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